Application Note & Protocols: Comprehensive Characterization of Ethyl 2-(pyrazin-2-yl)acetate

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Compound of Interest

Compound Name:	*Ethyl 2-(pyrazin-2-YL)acetate*
CAS No.:	*1060815-23-7*
Cat. No.:	*B1370050*

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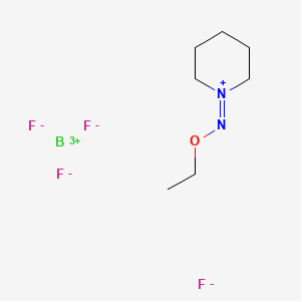
Abstract

Ethyl 2-(pyrazin-2-yl)acetate is a significant heterocyclic compound, serving as a key intermediate in the synthesis of pharmaceuticals and as a contributor to the flavor and aroma profiles of various products. Its purity and structural integrity are paramount for its application in research and development. This document provides a multi-faceted analytical approach for the comprehensive characterization of **Ethyl 2-(pyrazin-2-yl)acetate**. We detail robust protocols for chromatographic and spectroscopic techniques, including High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), Nuclear Magnetic Resonance (NMR) Spectroscopy, Fourier-Transform Infrared (FTIR) Spectroscopy, and Ultraviolet-Visible (UV-Vis) Spectroscopy. The methodologies are designed to provide orthogonal data, ensuring unambiguous structural confirmation, purity assessment, and quantification.

Physicochemical Properties

A foundational understanding of the analyte's properties is critical for method development.

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Property	Value
Chemical Structure	
Molecular Formula	$C_8H_{10}N_2O_2$
Molecular Weight	166.18 g/mol
Appearance	Colorless to pale yellow liquid (predicted)
Boiling Point	Approx. 266.7 °C at 760 mmHg (predicted)
Solubility	Soluble in common organic solvents like ethyl acetate, methanol, and acetonitrile.[1][2]

Chromatographic Analysis for Purity and Quantification

Chromatographic methods are essential for separating **Ethyl 2-(pyrazin-2-yl)acetate** from impurities and for accurate quantification.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

HPLC is the premier technique for analyzing non-volatile or thermally sensitive compounds. Its application here is to determine the purity of a sample by separating the main component from any synthesis byproducts or degradation products. A UV detector is highly effective due to the chromophoric nature of the pyrazine ring.

A. Instrumentation & Reagents

- System: HPLC or UHPLC system with a UV or Diode Array Detector (DAD).[3]

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- Column: C18 reverse-phase column (e.g., 150 mm x 4.6 mm, 5 µm particle size).[4]
- Reagents: HPLC-grade acetonitrile, HPLC-grade water, and formic acid.
- Standard: A well-characterized reference standard of **Ethyl 2-(pyrazin-2-yl)acetate**.

B. Chromatographic Conditions

Parameter	Condition	Rationale
Mobile Phase A	Water with 0.1% Formic Acid	Provides protons for better peak shape of the basic pyrazine nitrogen.
Mobile Phase B	Acetonitrile with 0.1% Formic Acid	Organic solvent for eluting the analyte from the C18 column.
Gradient	10% B to 90% B over 15 min	Ensures elution of compounds with a wide range of polarities.
Flow Rate	1.0 mL/min	Standard flow rate for a 4.6 mm ID column.
Column Temp.	30 °C	Maintains consistent retention times.
Injection Vol.	5 µL	
Detection λ	275 nm	Corresponds to a strong absorbance region for the pyrazine ring system.

C. Sample Preparation

- Accurately weigh approximately 10 mg of the **Ethyl 2-(pyrazin-2-yl)acetate** sample.
- Dissolve in 10 mL of a 50:50 mixture of acetonitrile and water to create a 1 mg/mL stock solution.

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- Further dilute to a working concentration of approximately 0.1 mg/mL using the same solvent mixture.
- Filter the final solution through a 0.45 µm syringe filter before injection.

D. Data Analysis

- The purity is calculated based on the area percent of the main peak relative to the total area of all observed peaks in the chromatogram.
- Purity (%) = (Area of Main Peak / Total Area of All Peaks) x 100.



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Caption: HPLC workflow for purity analysis.

Gas Chromatography-Mass Spectrometry (GC-MS) for Identity and Volatile Impurities

GC-MS is the gold standard for analyzing volatile and semi-volatile compounds.[5][6] It provides two dimensions of data: the retention time from the GC, which is characteristic of the compound under specific conditions, and the mass spectrum from the MS, which provides a molecular fingerprint based on the compound's fragmentation pattern.

A. Instrumentation & Reagents

- System: Gas chromatograph coupled to a Mass Spectrometer (e.g., Quadrupole).
- Column: A mid-polarity capillary column, such as a DB-5ms or HP-5ms (30 m x 0.25 mm ID, 0.25 µm film thickness).

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- Reagents: High-purity ethyl acetate or dichloromethane for sample dilution.
- Carrier Gas: Helium, high purity.

B. GC-MS Conditions

Parameter	Condition	Rationale
Injector Temp.	250 °C	Ensures rapid volatilization of the sample.
Injection Mode	Split (e.g., 50:1)	Prevents column overloading with a concentrated sample.
Carrier Gas Flow	1.0 mL/min (constant flow)	Optimal flow rate for column efficiency.
Oven Program	50 °C (hold 2 min), ramp at 10 °C/min to 280 °C (hold 5 min)	Separates compounds based on boiling points.
Ion Source Temp.	230 °C	Standard temperature for electron ionization.[7]
Ionization Mode	Electron Ionization (EI) at 70 eV	Standard energy for creating reproducible fragmentation patterns.
Mass Range	40 - 400 amu	Covers the molecular ion and expected fragments.

C. Sample Preparation

- Prepare a dilute solution of the sample (~100 µg/mL) in high-purity ethyl acetate.
- No further filtration is typically required if the sample dissolves completely.

D. Data Analysis

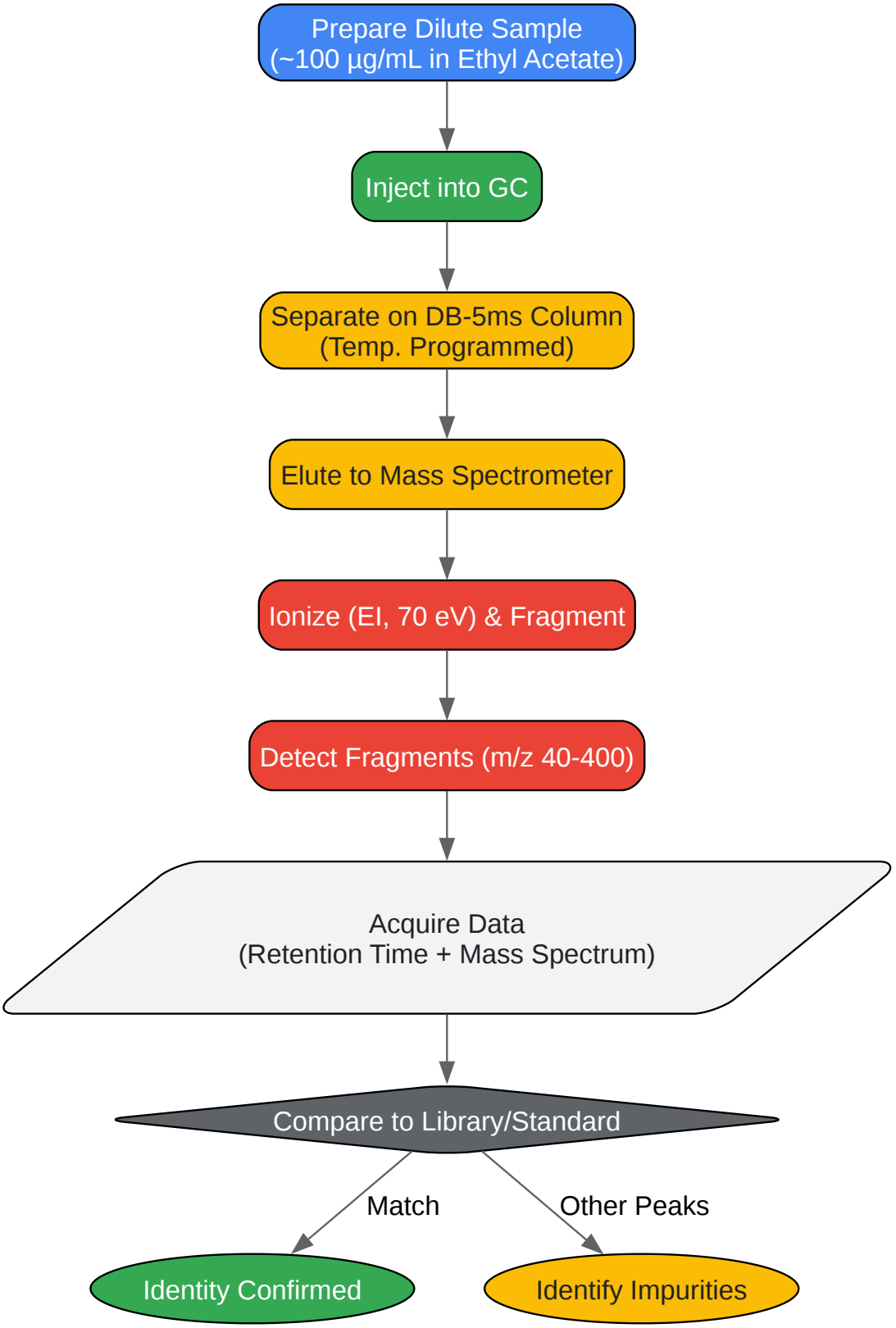
- Identity Confirmation: The obtained mass spectrum is compared against a reference library (e.g., NIST) and a reference standard. The fragmentation pattern, including the molecular ion

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peak (M^+ at m/z 166) and key fragments (e.g., loss of the ethoxy group, pyrazine ring fragments), confirms the structure.

- Impurity Identification: Peaks other than the main analyte are analyzed similarly to identify any volatile impurities.

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Caption: GC-MS workflow for identity confirmation.

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Spectroscopic Analysis for Structural Elucidation

Spectroscopic techniques provide detailed information about the molecular structure, confirming the connectivity of atoms and the presence of specific functional groups.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for unambiguous structural elucidation in solution. ^{1}H NMR provides information on the number and environment of hydrogen atoms, while ^{13}C NMR details the carbon skeleton.

- Dissolve 5-10 mg of **Ethyl 2-(pyrazin-2-yl)acetate** in ~0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6).[8]
- Add a small amount of an internal standard, such as tetramethylsilane (TMS), if not already present in the solvent.
- Transfer the solution to a clean NMR tube.
- Acquire ^{1}H, ^{13}C, and, if necessary, 2D correlation spectra (e.g., COSY, HSQC).

^{1}H NMR:

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
~8.65	**s**	**1H**	**H-3 (Pyrazine)**	**Deshielded by adjacent N atom.**
~8.50	d	1H	H-5 (Pyrazine)	Coupled to H-6.
~8.45	d	1H	H-6 (Pyrazine)	Coupled to H-5.
~4.25	q	2H	-O-CH_2-CH_3	Quartet due to coupling with adjacent CH_3 group.
~3.90	s	2H	-CH_2-CO-	Singlet, adjacent to carbonyl and pyrazine ring.

| ~1.30 | t | 3H | -O-CH_2-CH_3 | Triplet due to coupling with adjacent CH_2 group. |

^{13}C NMR:

Chemical Shift (δ, ppm)	Assignment	Rationale
~170.0	C**=O**	**Ester carbonyl carbon.**
~148.0	C-2 (Pyrazine)	Carbon attached to the acetate group.
~145.0	C-3 (Pyrazine)	Pyrazine ring carbons are deshielded.
~144.5	C-5 (Pyrazine)	
~143.0	C-6 (Pyrazine)	
~61.5	-O-CH_2-CH_3	Ethyl group ester carbon.
~40.0	-CH_2-CO-	Methylene bridge carbon.

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| ~14.0 | -O-CH_2-CH_3 | Terminal methyl carbon. |

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.[9]

- Place one drop of the neat liquid sample between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates.
- Gently press the plates together to form a thin liquid film.
- Place the assembly in the spectrometer and acquire the spectrum, typically from 4000 to 400 cm^{-1}.

Wavenumber (cm^{-1})	Vibration Type	Functional Group
3100 - 3000	C-H stretch	Aromatic (Pyrazine ring)
2980 - 2850	C-H stretch	Aliphatic (CH_2, CH_3)
~1740	C=O stretch	Ester
1600 - 1450	C=N, C=C stretch	Pyrazine ring skeletal vibrations
1250 - 1150	C-O stretch	Ester

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information on electronic transitions within a molecule, particularly for conjugated systems like the pyrazine ring.[10][11]

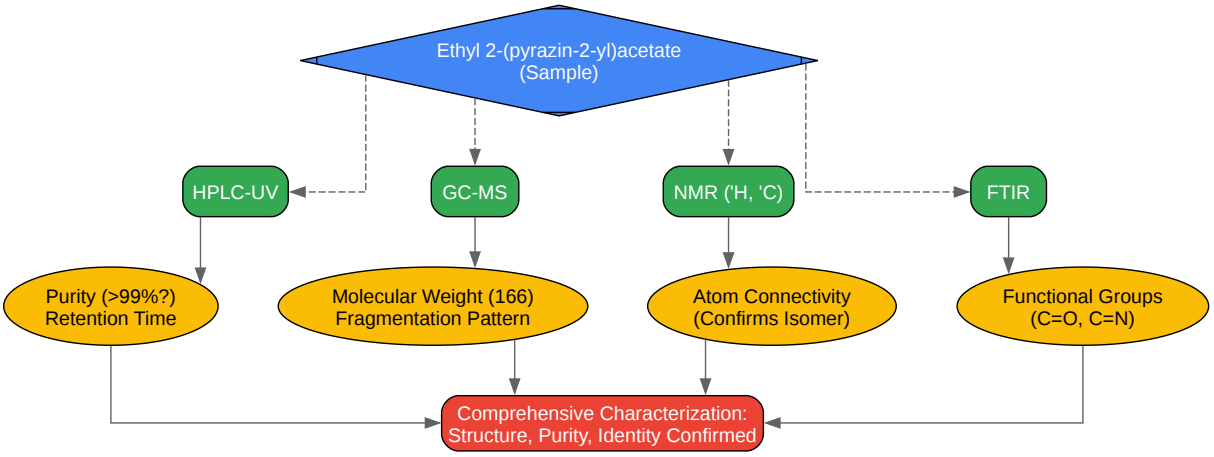
- Prepare a very dilute solution of the compound in a UV-transparent solvent, such as ethanol or ethyl acetate.[12][13] A typical concentration is around 10 µg/mL.
- Use a quartz cuvette to measure the absorbance from approximately 200 to 400 nm.
- Use the pure solvent as a blank reference.

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Transition	Approx. λ_{max} (nm)	Rationale
π → π	~270-280	High-intensity absorption due to the conjugated pyrazine ring system.
n → π	~310-320	Lower intensity absorption involving non-bonding electrons on the nitrogen atoms.

Integrated Analytical Strategy

No single technique is sufficient for complete characterization. The strength of this approach lies in the orthogonal nature of the data, where each method validates the others.



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Caption: An integrated approach for full characterization.

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